

# IUPAC name and synonyms for 1,4-Dichloropentane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,4-Dichloropentane

Cat. No.: B1360421

[Get Quote](#)

## An In-Depth Technical Guide to 1,4-Dichloropentane

This technical guide provides a comprehensive overview of **1,4-dichloropentane**, including its chemical identity, physical and chemical properties, and an example of its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Synonyms

The standardized nomenclature for **1,4-dichloropentane** according to the International Union of Pure and Applied Chemistry (IUPAC) is **1,4-dichloropentane**. This compound is also known by several other names and identifiers, which are listed in the table below.

Identifier Type	Value
IUPAC Name	1,4-Dichloropentane
CAS Number	626-94-8
PubChem CID	12306
ChEMBL ID	CHEMBL1471719
InChI	InChI=1S/C5H10Cl2/c1-5(7)3-2-4-6/h5H,2-4H2,1H3
Canonical SMILES	CC(CCCCl)Cl

## Physicochemical Properties

A summary of the key physicochemical properties of **1,4-dichloropentane** is presented below. These properties are crucial for its handling, application in reactions, and purification.

Property	Value	Unit
Molecular Formula	C <sub>5</sub> H <sub>10</sub> Cl <sub>2</sub>	
Molecular Weight	141.04	g/mol
Boiling Point	146-148	°C
Density	1.074	g/cm <sup>3</sup>
Refractive Index	1.448	
Solubility	Insoluble in water	

## Experimental Protocols

### Synthesis of 1,4-Dichloropentane from 1-Methyl-1,3-cyclopentanediol

A common method for the synthesis of **1,4-dichloropentane** involves the reaction of a diol with a chlorinating agent, such as thionyl chloride, in the presence of a base like pyridine.

Materials:

- 1-Methyl-1,3-cyclopentanediol
- Thionyl chloride (SOCl<sub>2</sub>)
- Pyridine
- Diethyl ether
- 5% Hydrochloric acid solution
- Saturated sodium bicarbonate solution

- Anhydrous magnesium sulfate
- Rotary evaporator
- Distillation apparatus

#### Procedure:

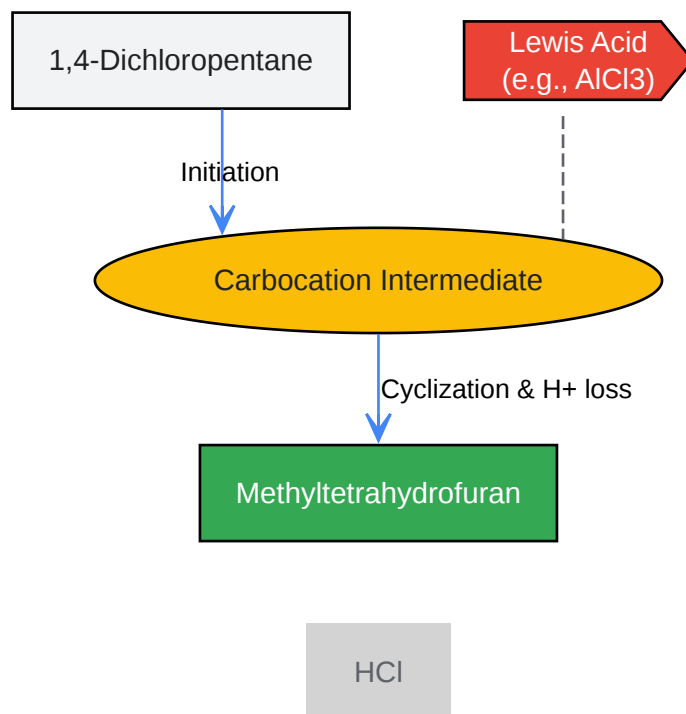
- A solution of 1-methyl-1,3-cyclopentanediol (0.1 mol) and pyridine (0.22 mol) in 100 mL of diethyl ether is prepared in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- The flask is cooled in an ice-water bath to 0-5 °C.
- Thionyl chloride (0.22 mol) is added dropwise to the stirred solution over a period of 30-45 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2 hours.
- The mixture is then poured into 100 mL of ice-cold 5% hydrochloric acid.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether (2 x 50 mL).
- The combined organic layers are washed with saturated sodium bicarbonate solution (2 x 50 mL) and then with water (50 mL).
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed using a rotary evaporator.
- The crude product is purified by fractional distillation under reduced pressure to yield **1,4-dichloropentane**.

## Logical Relationships and Reaction Pathways

The following diagram illustrates a potential reaction of **1,4-dichloropentane**, specifically an intramolecular cyclization to form methyltetrahydrofuran. This type of reaction is a key

consideration in its application as a synthetic intermediate.

#### Intramolecular Cyclization of 1,4-Dichloropentane



[Click to download full resolution via product page](#)

Caption: A diagram showing the proposed intramolecular cyclization of **1,4-dichloropentane**.

- To cite this document: BenchChem. [IUPAC name and synonyms for 1,4-Dichloropentane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360421#iupac-name-and-synonyms-for-1-4-dichloropentane\]](https://www.benchchem.com/product/b1360421#iupac-name-and-synonyms-for-1-4-dichloropentane)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)